

# An In-depth Technical Guide to Biotin-PEG8-acid: Chemical Properties and Applications

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## Compound of Interest

Compound Name: *Biotin-PEG8-acid*

Cat. No.: *B1192322*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, solubility, and common applications of **Biotin-PEG8-acid**. The information herein is intended to support researchers and scientists in the effective use of this reagent in drug development and various life science applications.

## Core Chemical Properties

**Biotin-PEG8-acid** is a heterobifunctional molecule that incorporates a biotin moiety, a terminal carboxylic acid, and a hydrophilic eight-unit polyethylene glycol (PEG) spacer. This structure is designed to facilitate the biotinylation of molecules with primary amine groups, enhancing their utility in a range of biological assays. The PEG linker, in particular, improves the water solubility of the conjugate and reduces steric hindrance, which can be critical for maintaining the biological activity of the labeled molecule.

The key chemical and physical properties of **Biotin-PEG8-acid** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>53</sub> N <sub>3</sub> O <sub>12</sub> S
Molecular Weight	667.81 g/mol
CAS Number	2143964-62-7
Appearance	White to off-white solid
Purity	Typically ≥95%
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.

## Solubility Profile

The polyethylene glycol spacer in **Biotin-PEG8-acid** significantly enhances its aqueous solubility, a crucial feature for biological applications.<sup>[1]</sup> While precise solubility in aqueous buffers can vary with pH and buffer composition, the compound exhibits excellent solubility in common organic solvents used for stock solution preparation.

Solvent	Solubility	Notes
DMSO	125 mg/mL (187.18 mM) <sup>[2]</sup>	Ultrasonic agitation may be required. Use of hygroscopic DMSO can impact solubility. <sup>[2]</sup>
Water	Soluble (enhanced by PEG spacer) <sup>[1]</sup>	Quantitative data not readily available, but the PEG linker imparts hydrophilicity.
Ethanol	Data not readily available	
DCM, DMF	Soluble	Often used as a solvent for related Biotin-PEG compounds.

# Experimental Protocol: Protein Biotinylation using Biotin-PEG8-acid

This protocol provides a general procedure for the covalent conjugation of **Biotin-PEG8-acid** to a target protein via primary amine groups (e.g., lysine residues). The carboxylic acid group of **Biotin-PEG8-acid** is first activated to an N-hydroxysuccinimide (NHS) ester, which then reacts with the amine groups on the protein.

## Materials and Reagents:

- Target protein in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- **Biotin-PEG8-acid**
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0 or 1 M Glycine)
- Purification column (e.g., desalting spin column or size-exclusion chromatography)

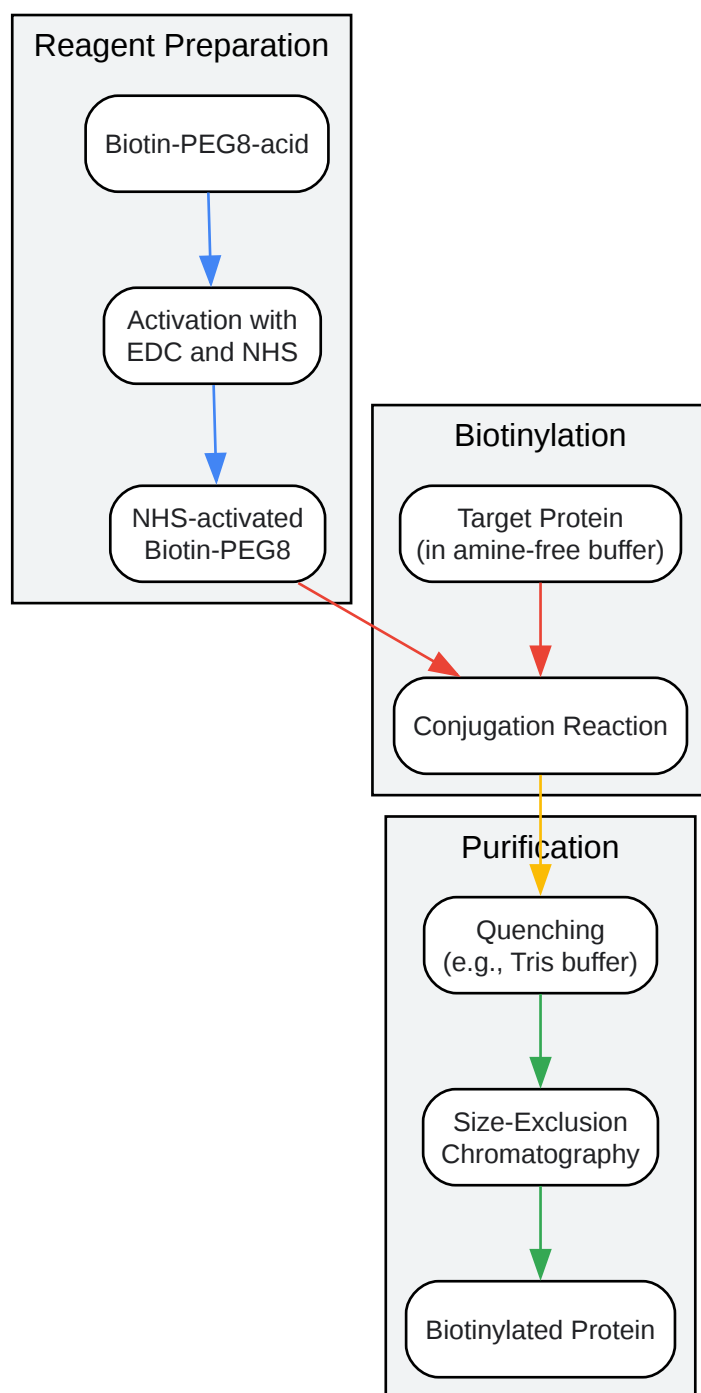
## Procedure:

- Preparation of Activated **Biotin-PEG8-acid** (NHS ester):
  - Dissolve **Biotin-PEG8-acid**, EDC, and NHS in anhydrous DMF or DMSO at a molar ratio of 1:1.2:1.2.
  - Allow the reaction to proceed at room temperature for 1-2 hours to generate the NHS-activated Biotin-PEG8.
- Protein Preparation:

- Dissolve the target protein in an amine-free buffer (e.g., PBS) at a concentration of 1-10 mg/mL.
- Biotinylation Reaction:
  - Add a 10- to 50-fold molar excess of the freshly prepared NHS-activated Biotin-PEG8 solution to the protein solution.
  - Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight with gentle stirring.
- Quenching the Reaction:
  - Add the quenching buffer to the reaction mixture to a final concentration of 50-100 mM.
  - Incubate for 15-30 minutes at room temperature to stop the reaction by consuming any unreacted NHS esters.
- Purification of the Biotinylated Protein:
  - Remove excess, unreacted biotinylation reagent and byproducts by size-exclusion chromatography or using a desalting spin column.
  - The purified biotinylated protein can be stored at 4°C for short-term use or at -20°C or -80°C for long-term storage.

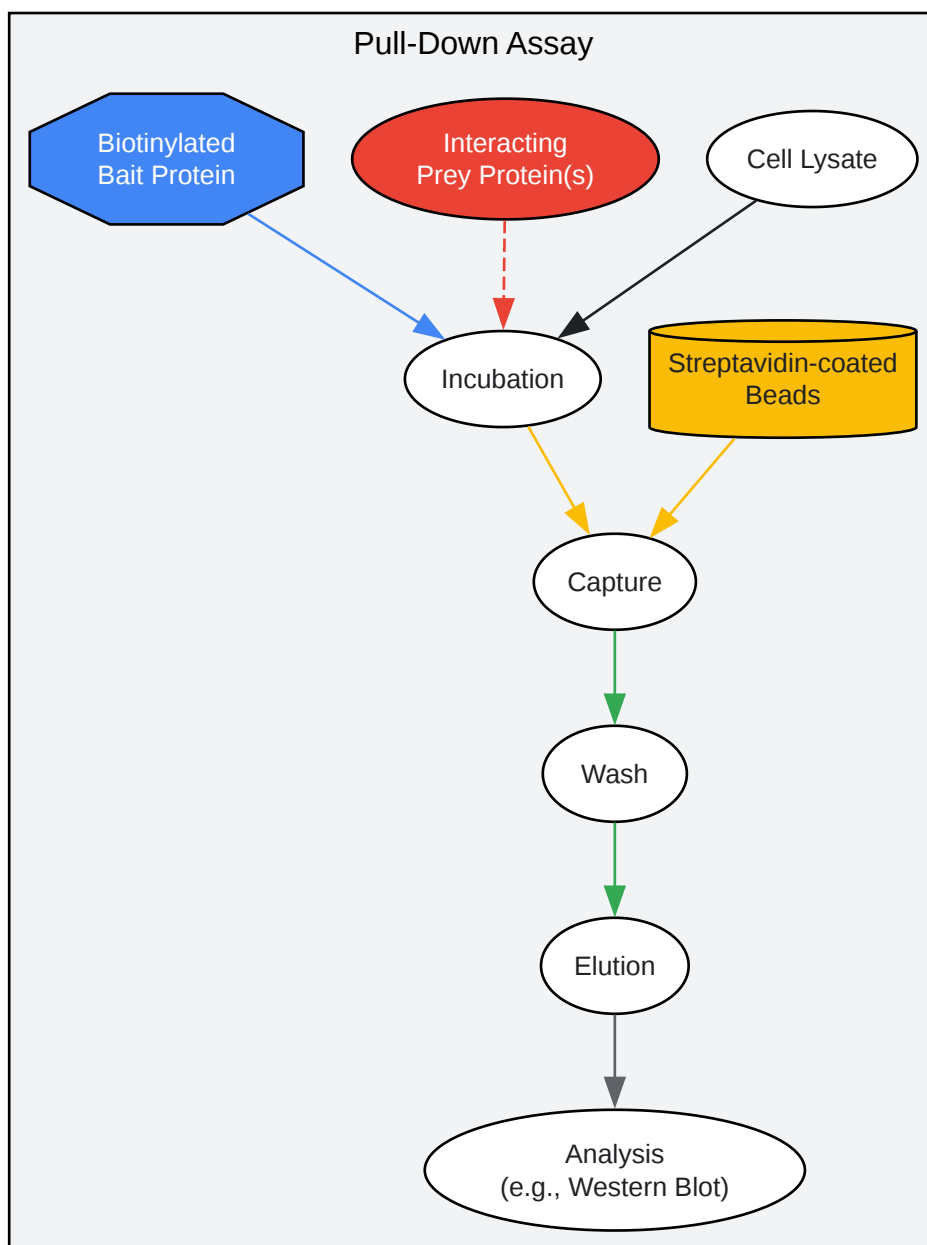
## Visualizing Experimental Workflows and Applications

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow for protein biotinylation and a common downstream application in studying protein-protein interactions.



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### Protein Biotinylation Workflow



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### Protein-Protein Interaction Study

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## References

- 1. Biotin-PEG8-acid Datasheet DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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